

# Application Note: HPLC Analysis of Calcium Lactate Pentahydrate

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## Compound of Interest

Compound Name: *Calcium 2-hydroxypropanoate  
pentahydrate*

Cat. No.: *B15598811*

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This application note provides a detailed protocol for the quantitative analysis of calcium lactate pentahydrate using High-Performance Liquid Chromatography (HPLC). This method is applicable to the analysis of the lactate moiety in bulk drug substances, pharmaceutical formulations, and other relevant matrices.

## Introduction

Calcium lactate pentahydrate is a widely used calcium salt of lactic acid, commonly employed as a calcium supplement and food additive. Accurate and reliable quantification of calcium lactate is crucial for quality control and formulation development. HPLC offers a sensitive and specific method for the determination of the lactate component. This document outlines two common HPLC approaches: Reversed-Phase HPLC and Ion-Exclusion HPLC.

## Quantitative Data Summary

The following tables summarize typical quantitative data and chromatographic conditions for the analysis of lactate using HPLC, based on established methods for organic acids.

Table 1: Reversed-Phase HPLC Method Parameters

Parameter	Value	Reference
Column	C18 (e.g., 250 mm x 4.6 mm, 5 $\mu$ m)	[1][2]
Mobile Phase	0.025 mol/L NaH <sub>2</sub> PO <sub>4</sub> (pH 2.50)	[2]
	or 40 mmol/L KH <sub>2</sub> PO <sub>4</sub> (pH 2.4)	
	: Methanol (98:2 v/v)	[1]
Flow Rate	0.8 mL/min	[1]
Injection Volume	20 $\mu$ L	[1]
Detector	UV at 210 nm	[1][2]
Column Temperature	25°C	[3]
Linearity Range (Lactic Acid)	0.7194 - 46.04 mmol/L	[2]
Recovery	99.01% - 100.4%	[2]
RSD (Intra-day & Inter-day)	< 2.0%	[2]

Table 2: Ion-Exclusion HPLC Method Parameters

Parameter	Value	Reference
Column	Ion-Exclusion Column	[4]
Mobile Phase	Acidified aqueous solution (e.g., dilute H <sub>2</sub> SO <sub>4</sub> )	[4]
Flow Rate	Not Specified	[4]
Injection Volume	Not Specified	
Detector	UV at 217 nm or Refractive Index (RI)	
Column Temperature	Not Specified	
Recovery Rate	89% - 107%	[4]
LOQ (Lactic Acid in feedingstuffs)	0.46 g/kg	[4]
RSDr	1.8% - 3.6%	[4]
RSDR	10.7% - 14.7%	[4]

## Experimental Protocols

### Reversed-Phase HPLC Method

This method is suitable for the direct analysis of the lactate anion.

#### 3.1.1. Materials and Reagents

- Calcium Lactate Pentahydrate Reference Standard
- Sodium Dihydrogen Phosphate (NaH<sub>2</sub>PO<sub>4</sub>)
- Phosphoric Acid
- HPLC Grade Water
- HPLC Grade Methanol

- Sample containing Calcium Lactate Pentahydrate

### 3.1.2. Equipment

- HPLC system with a UV detector
- C18 analytical column
- Analytical balance
- Volumetric flasks and pipettes
- pH meter
- Syringe filters (0.45  $\mu\text{m}$ )

### 3.1.3. Preparation of Solutions

- Mobile Phase (0.025 mol/L  $\text{NaH}_2\text{PO}_4$ , pH 2.50): Dissolve an appropriate amount of  $\text{NaH}_2\text{PO}_4$  in HPLC grade water. Adjust the pH to 2.50 using phosphoric acid. Filter and degas the solution.
- Standard Solution: Accurately weigh a suitable amount of Calcium Lactate Pentahydrate Reference Standard and dissolve it in the mobile phase to prepare a stock solution. Prepare a series of calibration standards by diluting the stock solution with the mobile phase.[\[1\]](#)
- Sample Solution: Accurately weigh a sample containing calcium lactate pentahydrate and dissolve it in the mobile phase. Dilute as necessary to fall within the calibration range. Filter the solution through a 0.45  $\mu\text{m}$  syringe filter before injection.

### 3.1.4. Chromatographic Conditions

- Column: C18, 250 mm x 4.6 mm, 5  $\mu\text{m}$
- Mobile Phase: 0.025 mol/L  $\text{NaH}_2\text{PO}_4$  (pH 2.50)
- Flow Rate: 0.8 mL/min

- Injection Volume: 20  $\mu$ L
- Detector Wavelength: 210 nm
- Column Temperature: 25°C

### 3.1.5. Analysis

Inject the standard solutions and the sample solution into the HPLC system. Identify the lactate peak based on the retention time of the standard. Quantify the amount of lactate in the sample using the peak area and the calibration curve generated from the standard solutions.

## Ion-Exclusion HPLC Method

This method is effective for separating organic acids from other components.

### 3.2.1. Materials and Reagents

- Calcium Lactate Pentahydrate Reference Standard
- Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- Sodium Hydroxide ( $\text{NaOH}$ )
- HPLC Grade Water
- Sample containing Calcium Lactate Pentahydrate

### 3.2.2. Equipment

- HPLC system with a UV or RI detector
- Ion-exclusion analytical column
- Analytical balance
- Volumetric flasks and pipettes
- pH meter

- Centrifuge or filtration apparatus

### 3.2.3. Sample Preparation

For samples requiring extraction, the following procedure can be used:

- Extract the sample with a 0.1 M or 10 M sodium hydroxide solution.<sup>[4]</sup>
- After extraction, cool the alkaline solution and adjust the pH to a range of 2 to 3.5 with 2 M sulfuric acid.<sup>[4]</sup>
- Centrifuge or filter the acidified solution to remove any precipitate.<sup>[4]</sup> The resulting solution is then used for HPLC analysis.

### 3.2.4. Chromatographic Conditions

- Column: Ion-Exclusion Column
- Mobile Phase: Dilute sulfuric acid (e.g., 0.005 N)
- Detector: UV at 217 nm or RI

### 3.2.5. Analysis

Inject the prepared sample and standard solutions. Quantify the lactate peak using an external calibration. This method measures the total lactic acid content.<sup>[4]</sup>

## Visualizations

### Experimental Workflow Diagram

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```

```
hplc_system -> injection; injection -> data_acq; data_acq -> data_proc; data_proc -> end; }
```

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